

# VT-1598 tosylate efficacy against azole-resistant fungal strains

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## Compound of Interest

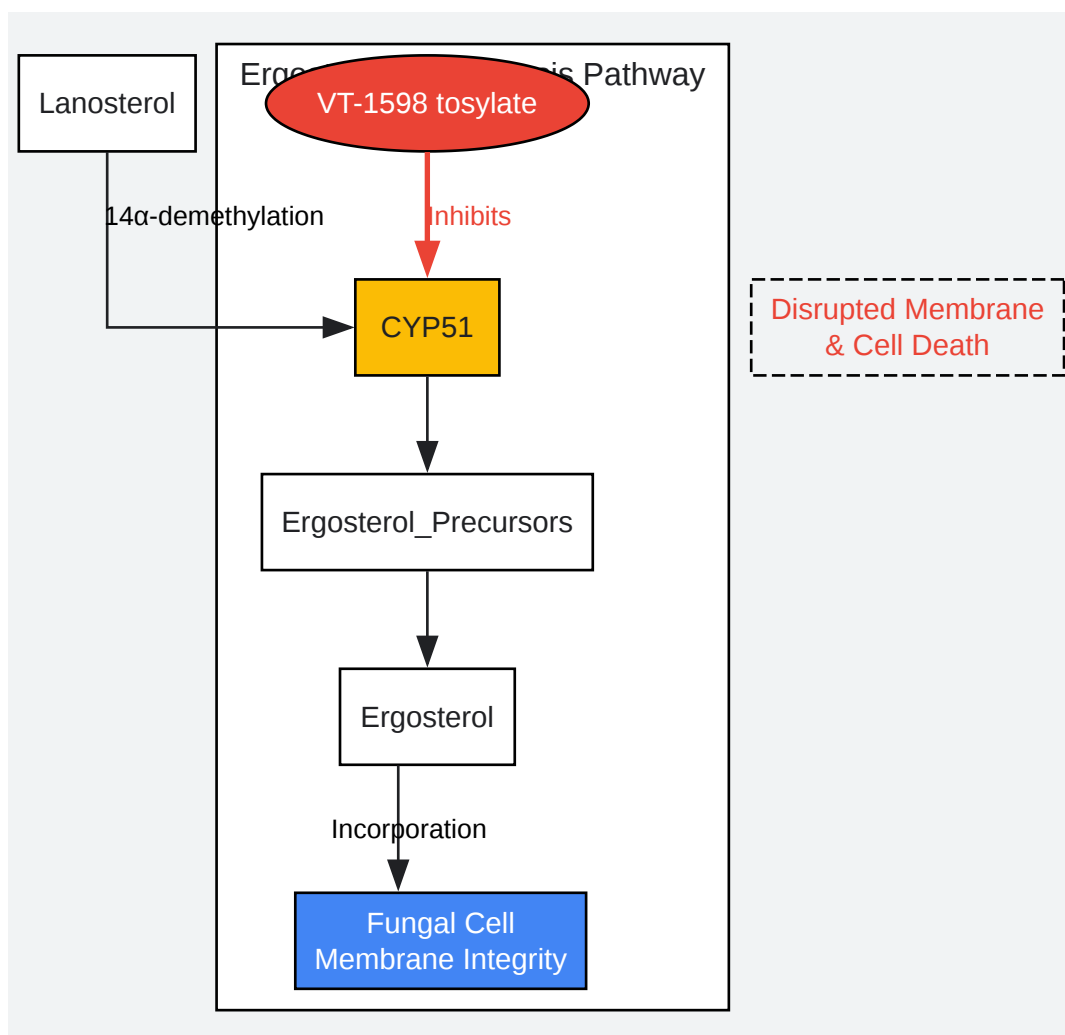
Compound Name: VT-1598 tosylate

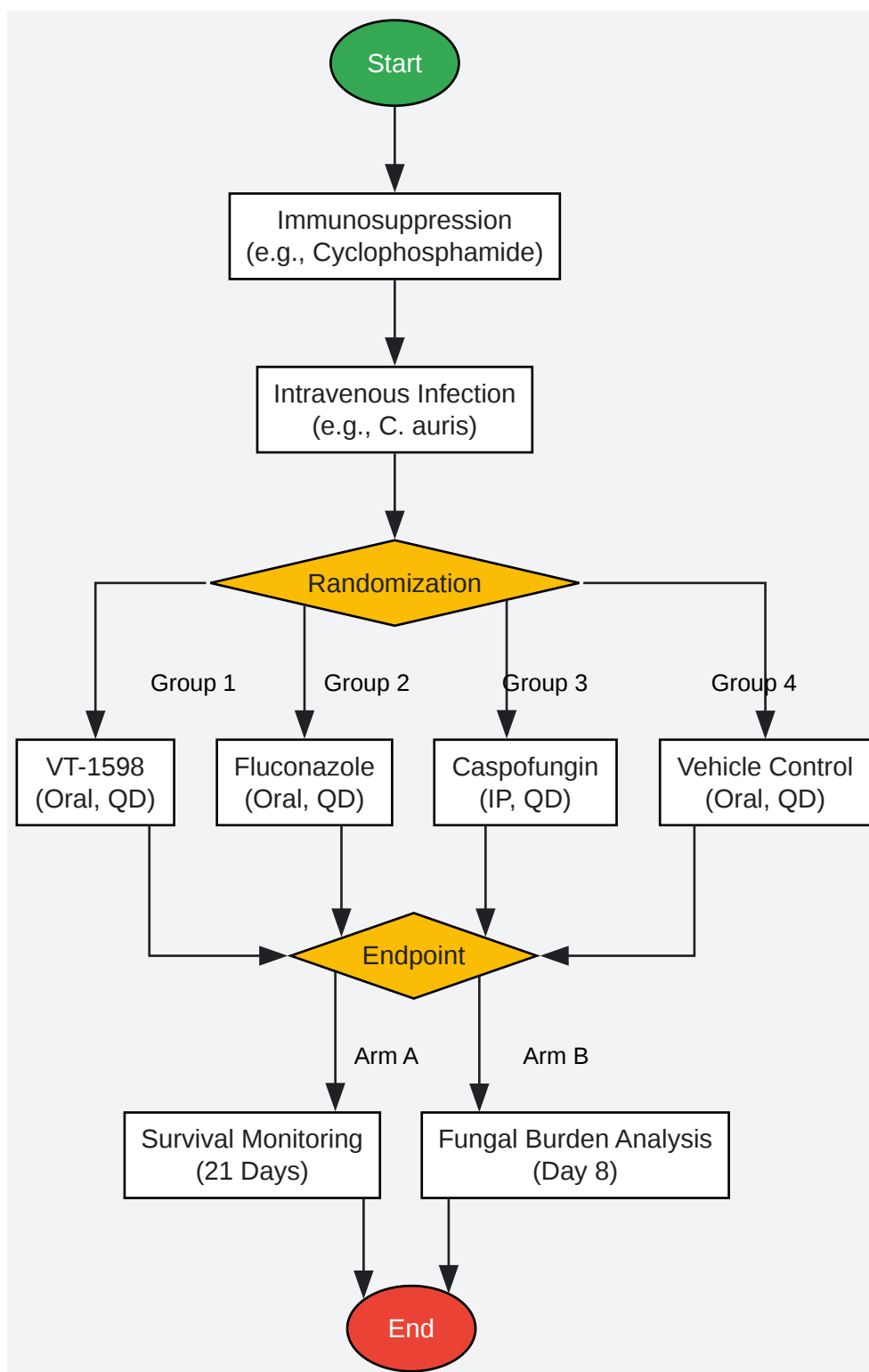
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## Mechanism of Action

**VT-1598 tosylate** selectively inhibits fungal CYP51, a crucial enzyme in the ergosterol biosynthesis pathway.[3] Ergosterol is an essential component of the fungal cell membrane, responsible for maintaining its integrity and fluidity.[4][5] By inhibiting CYP51, VT-1598 disrupts ergosterol production, leading to the accumulation of toxic sterol intermediates and ultimately compromising the fungal cell membrane's structure and function, resulting in cell death.[6][7] The tetrazole moiety in VT-1598 is designed to provide greater specificity for fungal CYP51 over human cytochrome P450 enzymes, which is anticipated to reduce the potential for drug-drug interactions commonly associated with triazole antifungals.[1][8][9]





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